

using Boc-D-DAP(Fmoc)-OH in peptide synthesis

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Compound of Interest

Compound Name: *D-2,3-Diaminopropionic acid*

Cat. No.: *B1579148*

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Advanced Application Note: Strategic Implementation of Boc-D-DAP(Fmoc)-OH in Solid-Phase Peptide Synthesis

Executive Summary

The engineering of complex peptide architectures—such as branched peptides, peptide-drug conjugates (PDCs), and peptidomimetics—requires precise control over molecular assembly. Boc-D-DAP(Fmoc)-OH ($N\alpha$ -Boc- $N\beta$ -Fmoc-**D-2,3-diaminopropionic acid**, CAS: 131570-56-4) is a highly specialized, orthogonally protected building block designed for these advanced applications[1]. By combining a D-amino acid core with a uniquely short side chain and dual-orthogonal protecting groups, this derivative allows chemists to terminate main-chain elongation while selectively opening a pathway for side-chain functionalization.

This application note provides an authoritative guide to the mechanistic rationale, key applications, and validated protocols for utilizing Boc-D-DAP(Fmoc)-OH in modern peptide synthesis.

Chemical Profile & Mechanistic Rationale

The utility of Boc-D-DAP(Fmoc)-OH stems from three structural pillars: stereochemistry, side-chain length, and orthogonal protection[2].

- **Stereochemical Stability (D-Isomer):** Natural L-peptides are highly susceptible to enzymatic degradation. Incorporating the D-enantiomer of diaminopropionic acid introduces a proteolytic shield, significantly increasing the in vivo half-life of the resulting therapeutic or probe[3].
- **Conformational Constraint:** With only a single methylene group (-CH₂-) separating the α -carbon from the β -amine, DAP possesses the shortest side chain of all diamino acids (compared to ornithine or lysine). This proximity restricts conformational flexibility, reducing the entropic penalty during cyclization and ensuring that conjugated fluorophores or drugs remain tightly associated with the peptide backbone.
- **Orthogonal Protection Strategy:** The molecule features an acid-labile tert-butyloxycarbonyl (Boc) group on the α -amine and a base-labile 9-fluorenylmethyloxycarbonyl (Fmoc) group on the β -amine. In standard Fmoc Solid-Phase Peptide Synthesis (Fmoc-SPPS), this specific configuration dictates its use as an N-terminal capping residue. Once coupled, the α -Boc group prevents further main-chain extension, while the β -Fmoc group can be selectively removed with piperidine to build a new branch or attach a conjugate.

Quantitative Physicochemical Data

To facilitate experimental planning, the critical properties and deprotection kinetics of Boc-D-DAP(Fmoc)-OH are summarized below:

Parameter	Value / Specification	Mechanistic Causality in SPPS
Molecular Weight	426.46 g/mol	Reference for LC-MS validation of the coupled intermediate.
α -Amine Protection	Boc (Acid-Labile)	Withstands 20% piperidine; cleanly removed by 95% TFA during final global cleavage. Acts as a main-chain terminator in Fmoc-SPPS.
β -Amine Protection	Fmoc (Base-Labile)	Removed via β -elimination using 20% piperidine in DMF, exposing the primary amine for orthogonal side-chain derivatization.
Side-Chain Length	1 Methylene (-CH ₂ -)	Imposes high steric hindrance during side-chain coupling; necessitates highly reactive coupling reagents (e.g., HATU).

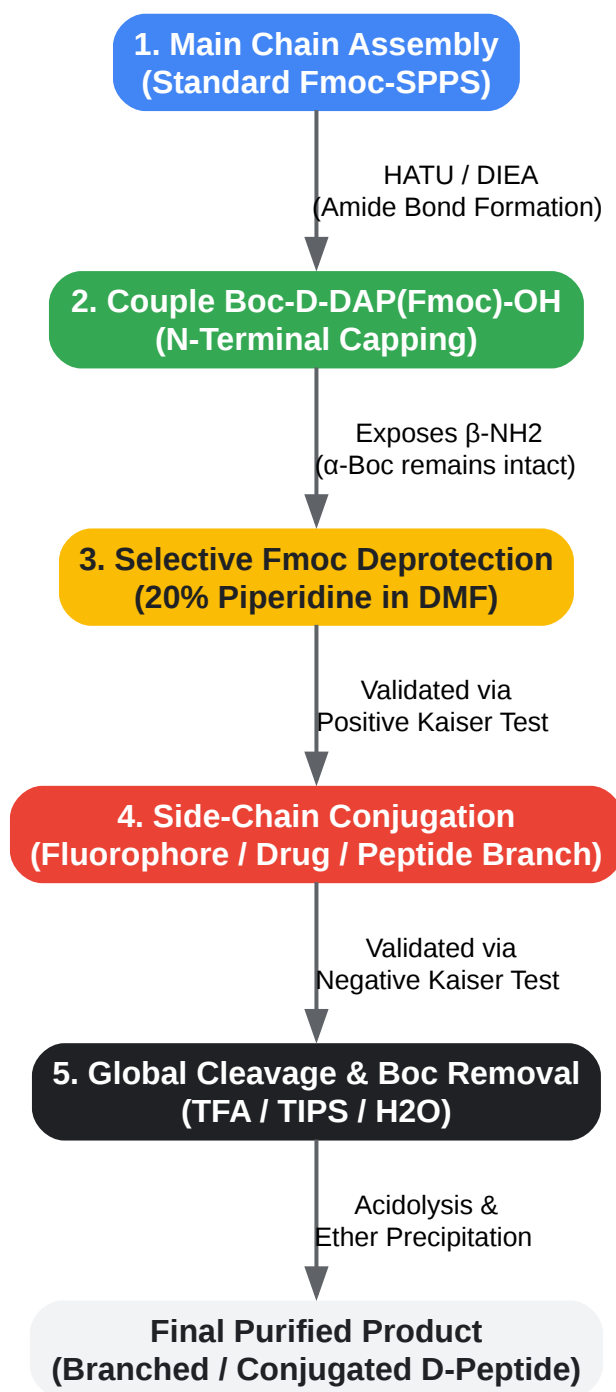
Key Applications in Chemical Biology

A. Synthesis of Fluorescent D-Amino Acids (FDAAs) Boc-D-DAP(Fmoc)-OH is a foundational precursor for synthesizing FDAAs, which are used to probe bacterial peptidoglycan synthesis in situ. Because bacterial cell walls inherently utilize D-amino acids, probes derived from D-DAP (such as HADA and NADA) are efficiently incorporated by bacterial transpeptidases. The Fmoc group is removed to allow the conjugation of fluorophores (e.g., 7-hydroxycoumarin or NBD) directly to the β -amine[3].

B. Peptide-Drug Conjugates (PDCs) and Bioconjugation In PDC development, the side chain of DAP serves as an ideal anchor point for linker attachment. For example, after exposing the β -amine, a maleimide group can be coupled to the side chain, creating a heterobifunctional linker that can subsequently be conjugated to the thiol groups of monoclonal antibodies[4].

Workflow Visualization

The following diagram illustrates the self-validating orthogonal deprotection workflow when using Boc-D-DAP(Fmoc)-OH as an N-terminal branching point.



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Fig 1: Orthogonal deprotection workflow for N-terminal branching using Boc-D-DAP(Fmoc)-OH.

Validated Experimental Protocol: N-Terminal Conjugation

This protocol outlines the step-by-step methodology for incorporating Boc-D-DAP(Fmoc)-OH at the N-terminus of a resin-bound peptide, followed by side-chain derivatization.

Phase 1: Coupling of Boc-D-DAP(Fmoc)-OH

Causality Note: The proximity of the α -Boc and β -Fmoc groups creates a sterically demanding environment. HATU is mandated over DIC/HOBt to accelerate the formation of the active ester and drive the reaction to completion.

- Preparation: Swell the resin-bound peptide (with a free N-terminal amine) in Dimethylformamide (DMF) for 20 minutes.
- Activation: In a separate vial, dissolve 3.0 equivalents (relative to resin loading) of Boc-D-DAP(Fmoc)-OH and 2.9 equivalents of HATU in a minimal volume of DMF.
- Base Addition: Add 6.0 equivalents of N,N-Diisopropylethylamine (DIEA) to the amino acid solution. The solution will turn pale yellow, indicating active ester formation. Pre-activate for 2 minutes.
- Coupling: Add the activated mixture to the resin. Agitate at room temperature for 60 minutes.
- Validation: Drain the resin, wash thoroughly with DMF (3x) and Dichloromethane (DCM) (3x). Perform a Kaiser test. A negative result (colorless/yellow beads) confirms successful coupling.

Phase 2: Selective Side-Chain Unmasking

Causality Note: The α -amine is protected by the acid-labile Boc group, which is completely stable to the basic conditions used here, ensuring no main-chain polymerization occurs.

- Fmoc Removal: Treat the resin with 20% Piperidine in DMF (v/v) for 5 minutes. Drain and repeat with a fresh solution for 15 minutes.

- **Washing:** Wash the resin extensively with DMF (5x) and DCM (3x) to remove all traces of piperidine and the dibenzofulvene byproduct.
- **Validation:** Perform a Kaiser test. A strong positive result (deep blue beads) validates the successful unmasking of the primary β -amine on the DAP side chain.

Phase 3: Side-Chain Conjugation (e.g., Fluorophore or Branch)

- **Coupling:** Add the desired carboxylic acid-containing conjugate (e.g., a fluorophore or the next Fmoc-amino acid for a branch) using the same HATU/DIEA activation chemistry described in Phase 1.
- **Agitation:** Agitate for 2 hours. Note: Conjugating bulky molecules to the exceptionally short DAP side chain requires longer reaction times due to steric hindrance.
- **Validation:** Wash the resin and perform a Kaiser test. A negative result confirms successful side-chain functionalization.

Phase 4: Global Cleavage and Boc Removal

Causality Note: Triisopropylsilane (TIPS) is a critical carbocation scavenger in this step. As the α -Boc group is cleaved, it generates highly reactive tert-butyl cations. TIPS neutralizes these cations, preventing them from re-alkylating the peptide side chains.

- **Cleavage Cocktail:** Prepare a mixture of Trifluoroacetic Acid (TFA) / TIPS / H₂O (95:2.5:2.5 v/v/v).
- **Reaction:** Add the cocktail to the resin and agitate for 2 hours at room temperature. This step simultaneously cleaves the peptide from the resin and removes the N-terminal α -Boc group.
- **Precipitation:** Filter the cleavage solution into cold diethyl ether (-20°C) to precipitate the final peptide. Centrifuge, wash the pellet with cold ether (3x), and dry under a vacuum.

References

- Kuru, E., et al. "Synthesis of fluorescent D-amino acids (FDAAs) and their use for probing peptidoglycan synthesis and bacterial growth in situ". Nature Protocols (via PMC). Available at:[\[Link\]](#)

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